

A Technical Guide to the Mass Shift and Isotopic Purity of Cabotegravir-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cabotegravir-d5

Cat. No.: B10820234

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cabotegravir is a potent integrase strand transfer inhibitor (INSTI) utilized in the treatment and prevention of HIV-1 infection.[1][2] In the realm of pharmacokinetic and bioanalytical studies, stable isotope-labeled internal standards are indispensable for achieving accurate quantification of drug candidates in biological matrices. **Cabotegravir-d5**, a deuterated analog of Cabotegravir, serves this critical role. This technical guide provides an in-depth analysis of the mass shift and isotopic purity of **Cabotegravir-d5**, along with the experimental methodologies used for their characterization.

Molecular Structures and Mass Shift

The key difference between Cabotegravir and **Cabotegravir-d5** lies in the substitution of five hydrogen atoms with five deuterium atoms. This substitution results in a predictable increase in the molecular weight of the molecule, which is fundamental for its differentiation in mass spectrometry.

Quantitative Data: Mass and Isotopic Composition

The theoretical monoisotopic masses of Cabotegravir and its deuterated form, along with the resultant mass shift, are summarized in the table below. These values are calculated based on the most abundant isotopes of the constituent elements.

Compound	Molecular Formula	Theoretical Monoisotopic Mass (Da)
Cabotegravir	C ₁₉ H ₁₇ F ₂ N ₃ O ₅	405.1132
Cabotegravir-d5	C ₁₉ H ₁₂ D ₅ F ₂ N ₃ O ₅	410.1446
Mass Shift	+5.0314	

The isotopic purity of a deuterated standard is a critical parameter that ensures minimal cross-interference with the unlabeled analyte. The specifications for a commercially available **Cabotegravir-d5** standard are presented below.

Parameter	Specification
Chemical Purity (HPLC)	>95%
Deuterated Forms (d ₁ -d ₅)	≥99%

Experimental Methodologies

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the definitive technique for the quantification of Cabotegravir in biological samples, with **Cabotegravir-d5** employed as an internal standard.^[1]

Representative LC-MS/MS Protocol

A typical experimental setup for the analysis of Cabotegravir and **Cabotegravir-d5** is detailed below.

Chromatographic Conditions:

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reversed-phase column, such as a Zorbax SB-C18 (50 × 2.1 mm, 5 μm), is commonly used.

- **Mobile Phase:** An isocratic or gradient elution with a mixture of methanol and an aqueous buffer (e.g., 5 mM ammonium acetate) is often employed.
- **Flow Rate:** Dependent on the column dimensions, typically in the range of 0.2-0.6 mL/min.
- **Column Temperature:** Maintained at a constant temperature, for instance, 40°C, to ensure reproducible retention times.

Mass Spectrometry Conditions:

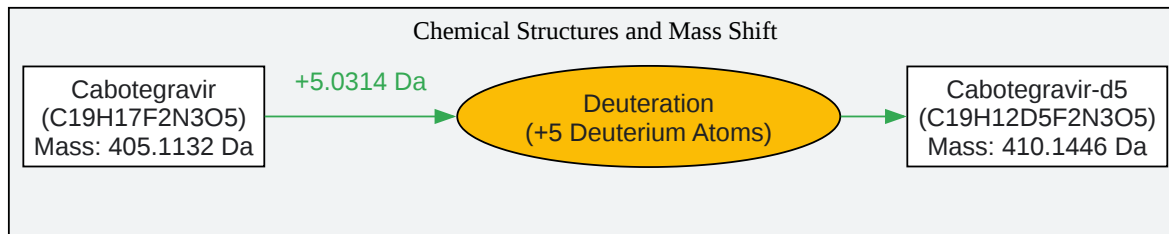
- **Mass Spectrometer:** A triple quadrupole mass spectrometer is used for its high sensitivity and selectivity in Multiple Reaction Monitoring (MRM) mode.
- **Ionization Source:** Electrospray ionization (ESI) in the positive ion mode is typically used.
- **MRM Transitions:** The precursor and product ions for both Cabotegravir and **Cabotegravir-d5** are monitored. Representative transitions are provided in the table below. It is noteworthy that the product ion for **Cabotegravir-d5** reflects the 5-Dalton mass increase.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Cabotegravir	406.1	142.0[3][4]
Cabotegravir	406.1	281.1
Cabotegravir-d5	411.1	286.1[5]

- **Ion Source Parameters:** Parameters such as ion spray voltage, temperature, nebulizer gas, and curtain gas are optimized to achieve maximal signal intensity.

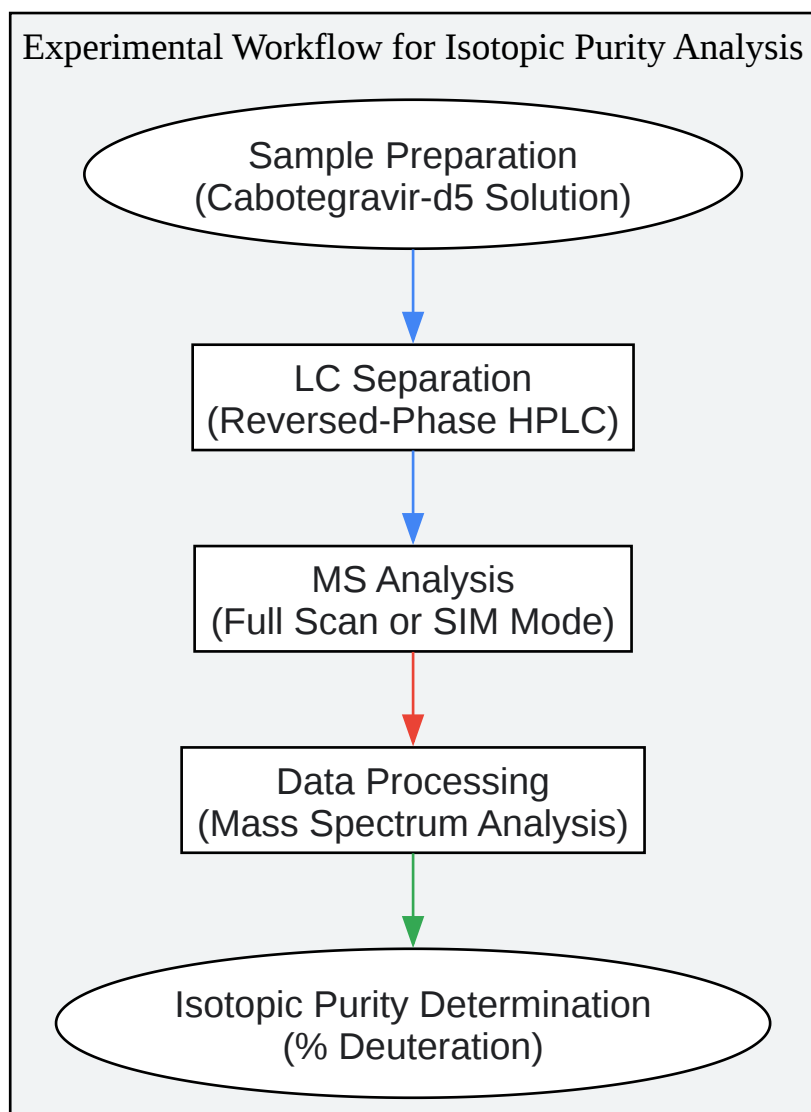
Diagrammatic Representations

To visually articulate the concepts discussed, the following diagrams have been generated using the Graphviz DOT language.



[Click to download full resolution via product page](#)

Caption: Logical relationship between Cabotegravir and **Cabotegravir-d5**, illustrating the mass shift.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for determining the isotopic purity of **Cabotegravir-d5**.

Conclusion

The well-defined mass shift of +5.0314 Da and high isotopic purity ($\geq 99\%$ d₁-d₅) of **Cabotegravir-d5** establish it as a reliable internal standard for the sensitive and accurate quantification of Cabotegravir in complex biological matrices. The LC-MS/MS methodology outlined provides a robust framework for its application in preclinical and clinical drug

development. The precise characterization of such stable isotope-labeled standards is paramount to the integrity of bioanalytical data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Development and validation of a liquid chromatographic-tandem mass spectrometric assay for the quantification of cabotegravir and rilpivirine from dried blood spots - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Multitasking Pharmacophores Support Cabotegravir-Based Long-Acting HIV Pre-Exposure Prophylaxis (PrEP) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. impactfactor.org [impactfactor.org]
- 4. researchgate.net [researchgate.net]
- 5. Miniature Mass Spectrometer-based Point-of-care Assay for Cabotegravir and Rilpivirine in Whole Blood - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [A Technical Guide to the Mass Shift and Isotopic Purity of Cabotegravir-d5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10820234#mass-shift-and-isotopic-purity-of-cabotegravir-d5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com